

# An In-depth Technical Guide to Dihydroactinidiolide: Physical and Chemical Properties

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## Compound of Interest

Compound Name: *Dihydroactinidiolide*

Cat. No.: *B095004*

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### Introduction:

**Dihydroactinidiolide** is a naturally occurring volatile terpene and a member of the benzofurans class of organic compounds.[1] It is found in a variety of natural sources, including black tea, tobacco, mangoes, and fenugreek.[2][3] This compound is of significant interest to researchers due to its pleasant, sweet, tea-like aroma, which has led to its use as a fragrance and flavoring agent.[2][4] Beyond its sensory properties, **dihydroactinidiolide** exhibits a range of biological activities, including antioxidant, antibacterial, anticancer, and neuroprotective effects, making it a molecule of interest for further investigation in drug development.[5] It also functions as a pheromone for several insect species, such as the red fire ant.[2]

This technical guide provides a comprehensive overview of the physical and chemical properties of **dihydroactinidiolide**, presents generalized experimental workflows for its study, and visualizes its potential biological interactions.

## Physical Properties

The physical characteristics of **dihydroactinidiolide** are summarized in the table below. These properties are essential for its handling, formulation, and application in various experimental and industrial settings.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O <sub>2</sub>	[6][7]
Molecular Weight	180.24 g/mol	[2][6][8]
Appearance	Clear, colorless to pale yellow liquid or off-white solid crystalline powder.	[6][9][10]
Odor	Sweet, tea-like, musky, or coumarin-like aroma with fruity and woody notes.	[1][2][6]
Melting Point	40-43 °C	[1][10][11]
Boiling Point	295-297 °C at 760 mmHg	[1][9][12]
Density	1.051-1.058 g/cm <sup>3</sup>	[6][12]
Solubility	Insoluble in water; soluble in nonpolar solvents, ethanol, ether, and chloroform.[6][9][13]	
Flash Point	>100 °C (>212 °F)	[9][14]
Vapor Pressure	0.001 mmHg at 25 °C (estimated)	[9][14]
logP (o/w)	2.2 - 2.6	[9]
CAS Number	17092-92-1, 15356-74-8	[1][2][12]

## Chemical Properties

**Dihydroactinidiolide** is a bicyclic monoterpenoid lactone. Its structure, featuring a fused furanone and cyclohexane ring system, is the basis for its chemical reactivity and biological activity. It is known to be formed from the photooxidation of carotenoid-like structures.[1] The compound is generally stable in most media.[14]

## Spectral Data

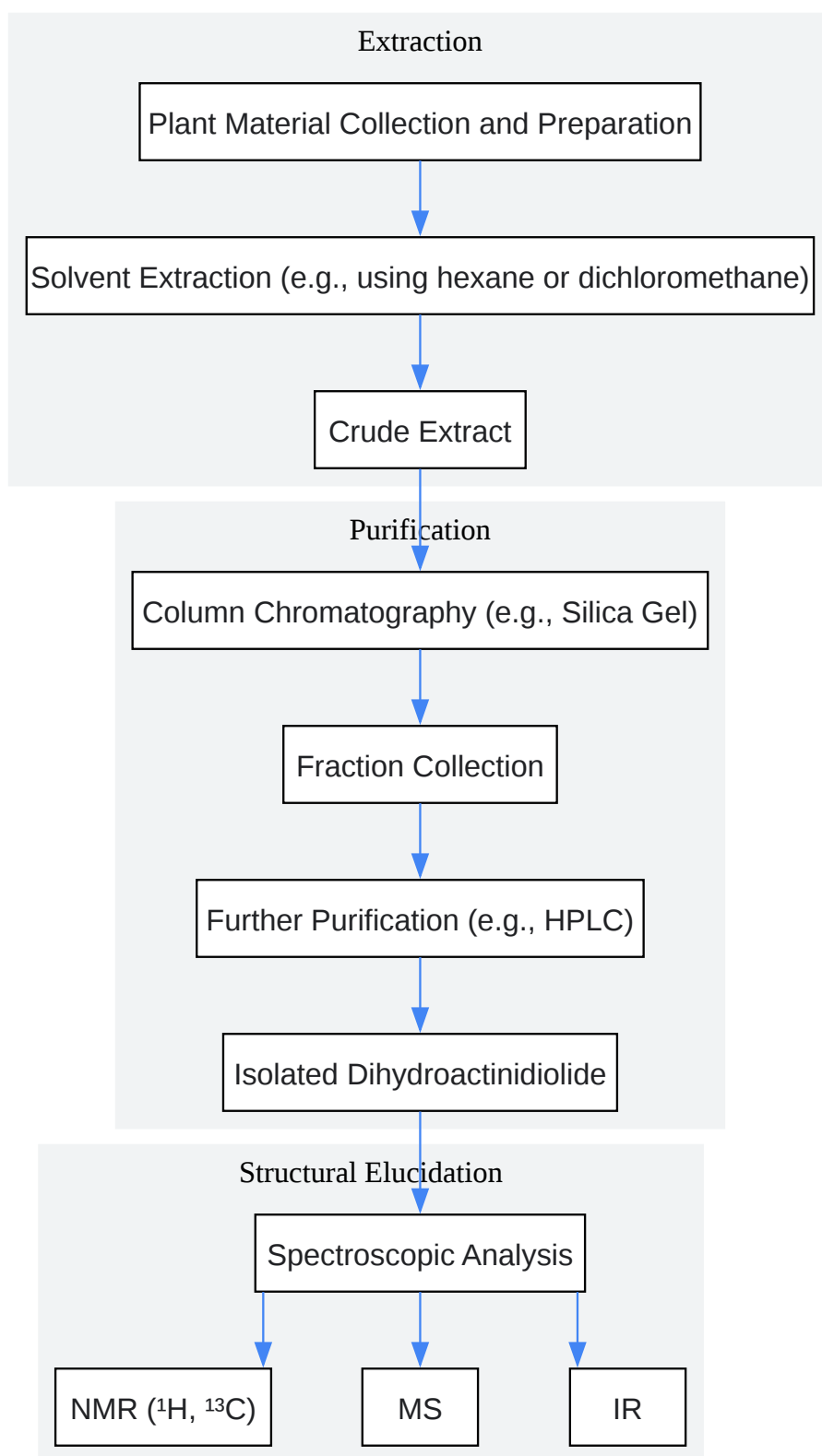
The structural elucidation of **dihydroactinidiolide** relies on various spectroscopic techniques. While specific spectral data from individual research papers are not provided here, the following table outlines the key spectroscopic methods used for its characterization.

Spectroscopic Technique	Purpose
$^1\text{H}$ NMR Spectroscopy	To determine the number and types of protons in the molecule, their chemical environments, and their connectivity through spin-spin coupling.
$^{13}\text{C}$ NMR Spectroscopy	To identify the number and types of carbon atoms, including carbonyl, olefinic, and aliphatic carbons.
Infrared (IR) Spectroscopy	To identify functional groups, particularly the characteristic strong absorption of the lactone carbonyl ( $\text{C}=\text{O}$ ) group and C-O stretching vibrations.
Mass Spectrometry (MS)	To determine the molecular weight and fragmentation pattern, which aids in confirming the molecular formula and structural features.

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and biological testing of **dihydroactinidiolide** are typically found in peer-reviewed scientific literature and patents. Below is a generalized workflow for the isolation and characterization of **dihydroactinidiolide** from a natural source.

## General Workflow for Isolation and Characterization



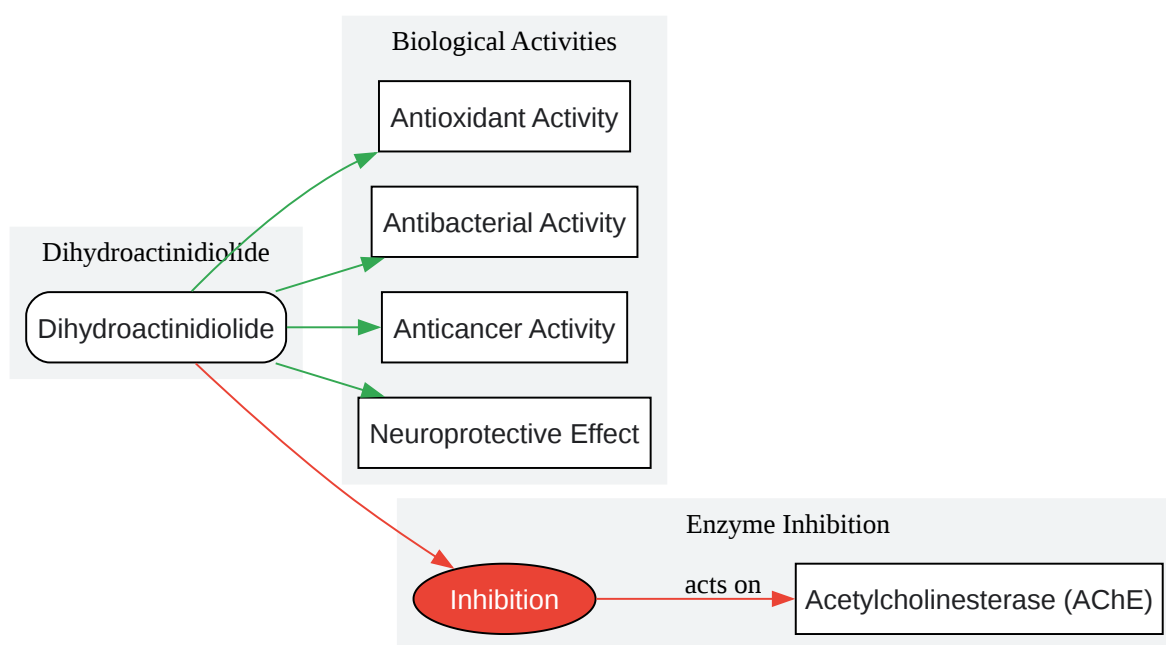
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Caption: Generalized workflow for the isolation and characterization of **Dihydroactinidiolide**.

## Biological Activity and Potential Pathways

**Dihydroactinidiolide** has been reported to possess several biological activities, suggesting its interaction with various cellular pathways. As an inhibitor of acetylcholinesterase (AChE), it has potential applications in neuroprotective research.[5]

The following diagram illustrates the reported biological activities and its role as an enzyme inhibitor.



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Caption: Reported biological activities of **Dihydroactinidiolide**.

Disclaimer: This document is intended for informational purposes for a scientific audience. The investigation of **dihydroactinidiolide** is ongoing, and further research is required to fully elucidate its mechanisms of action and therapeutic potential. For specific experimental procedures, consult the primary scientific literature.

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## References

- 1. DIHYDROACTINIDIOLIDE CAS#: 15356-74-8 [m.chemicalbook.com]
- 2. Dihydroactinidiolide - Wikipedia [en.wikipedia.org]
- 3. fraterworks.com [fraterworks.com]
- 4. Dihydroactinidiolide | TargetMol [targetmol.com]
- 5. Dihydroactinidiolide | 17092-92-1 [chemicalbook.com]
- 6. Dihydroactinidiolide | C<sub>11</sub>H<sub>16</sub>O<sub>2</sub> | CID 6432173 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. scbt.com [scbt.com]
- 9. (S)-dihydroactinidiolide, 17092-92-1 [thegoodscentscompany.com]
- 10. Dihydroactinidiolide [handomchemicals.com]
- 11. echemi.com [echemi.com]
- 12. Buy Dihydroactinidiolide | 17092-92-1 [smolecule.com]
- 13. Dihydroactinidiolide C<sub>11</sub>H<sub>16</sub>O<sub>2</sub> - Boiling Point: 296.1a 9.0a (predicted) at 400.00 INR at Best Price in Dalian | Dalian Handom Chemicals Co.,Ltd. [tradeindia.com]
- 14. dihydroactinidiolide, 15356-74-8 [thegoodscentscompany.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dihydroactinidiolide: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095004#physical-and-chemical-properties-of-dihydroactinidiolide]

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